

Bmx-IN-1: Application Notes for DMSO-Based Preparation and Handling

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Compound of Interest

Compound Name: Bmx-IN-1

Cat. No.: B606303

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These application notes provide detailed protocols for the solubilization and preparation of **Bmx-IN-1** in Dimethyl Sulfoxide (DMSO). Adherence to these guidelines is crucial for ensuring the compound's stability and activity in downstream experimental applications.

Chemical and Physical Properties

Bmx-IN-1 is a potent and irreversible inhibitor of Bone Marrow Kinase on chromosome X (BMX) and Bruton's tyrosine kinase (BTK).^{[1][2][3][4]} Accurate preparation of **Bmx-IN-1** solutions is critical for reliable experimental outcomes. A summary of its key properties is presented below.

Property	Value	Reference
Molecular Formula	C ₂₉ H ₂₄ N ₄ O ₄ S	[1]
Molecular Weight	524.59 g/mol	[1]
CAS Number	1431525-23-3	[2]
Appearance	Off-white to crystalline solid	
Purity	≥95% (HPLC)	[2]

Solubility in DMSO

Bmx-IN-1 exhibits good solubility in DMSO. However, reported concentrations vary across different suppliers. It is recommended to consult the manufacturer's product datasheet for batch-specific solubility information. Gentle warming and sonication can be employed to facilitate dissolution.

Supplier/Source	Reported Solubility in DMSO
TargetMol	8 mg/mL (15.25 mM)[1]
R&D Systems	Soluble to 1 mM with gentle warming
AbMole BioScience	8.33 mg/mL[4]
Sigma-Aldrich	12.5 mg/mL
Cayman Chemical	30 mg/mL[5]
APExBIO	>5.3 mg/mL[6]

Experimental Protocols

Preparation of a Bmx-IN-1 Stock Solution in DMSO

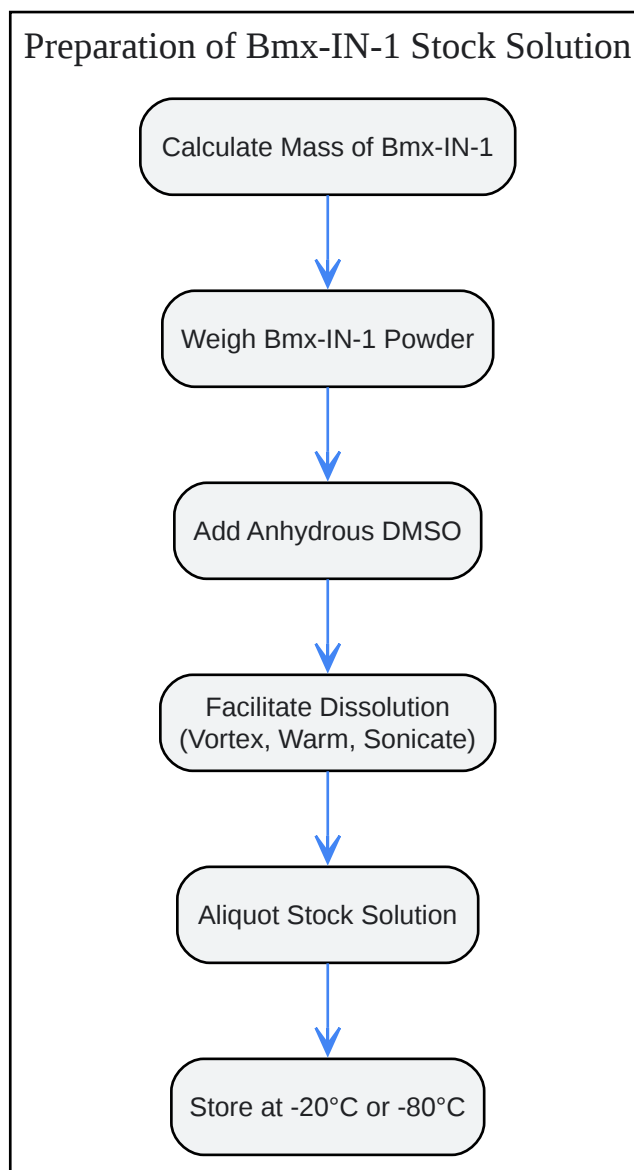
This protocol describes the preparation of a 10 mM stock solution of **Bmx-IN-1** in DMSO.

Materials:

- **Bmx-IN-1** powder
- Anhydrous/molecular sieve-dried DMSO
- Sterile, amber microcentrifuge tubes or vials
- Calibrated precision balance
- Vortex mixer
- Water bath or heating block (optional)

- Sonicator (optional)

Workflow for Preparing **Bmx-IN-1** Stock Solution:



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Workflow for preparing **Bmx-IN-1** stock solution.

Procedure:

- Calculate the required mass: To prepare a 10 mM stock solution, use the following formula:
$$\text{Mass (mg)} = \text{Desired Volume (mL)} \times 10 \text{ mM} \times 524.59 \text{ (g/mol)} / 1000$$
For 1 mL of a 10 mM solution, 5.25 mg of **Bmx-IN-1** is required.
- Weighing: Accurately weigh the calculated amount of **Bmx-IN-1** powder in a sterile microcentrifuge tube.
- Solubilization: Add the calculated volume of anhydrous DMSO to the tube containing the **Bmx-IN-1** powder.
- Dissolution:
 - Vortex the solution thoroughly for 1-2 minutes.
 - If the compound does not fully dissolve, gently warm the solution at 37°C for 10-15 minutes.[\[6\]](#)
 - Alternatively, sonicate the solution for short intervals until the solid is completely dissolved.
[\[1\]](#)
- Aliquoting and Storage:
 - Once fully dissolved, aliquot the stock solution into smaller, single-use volumes in sterile, amber microcentrifuge tubes to avoid repeated freeze-thaw cycles.
 - Store the stock solution at -20°C for short-term storage or -80°C for long-term storage.[\[1\]](#)
Stock solutions are reported to be stable for up to 3 months at -70°C.

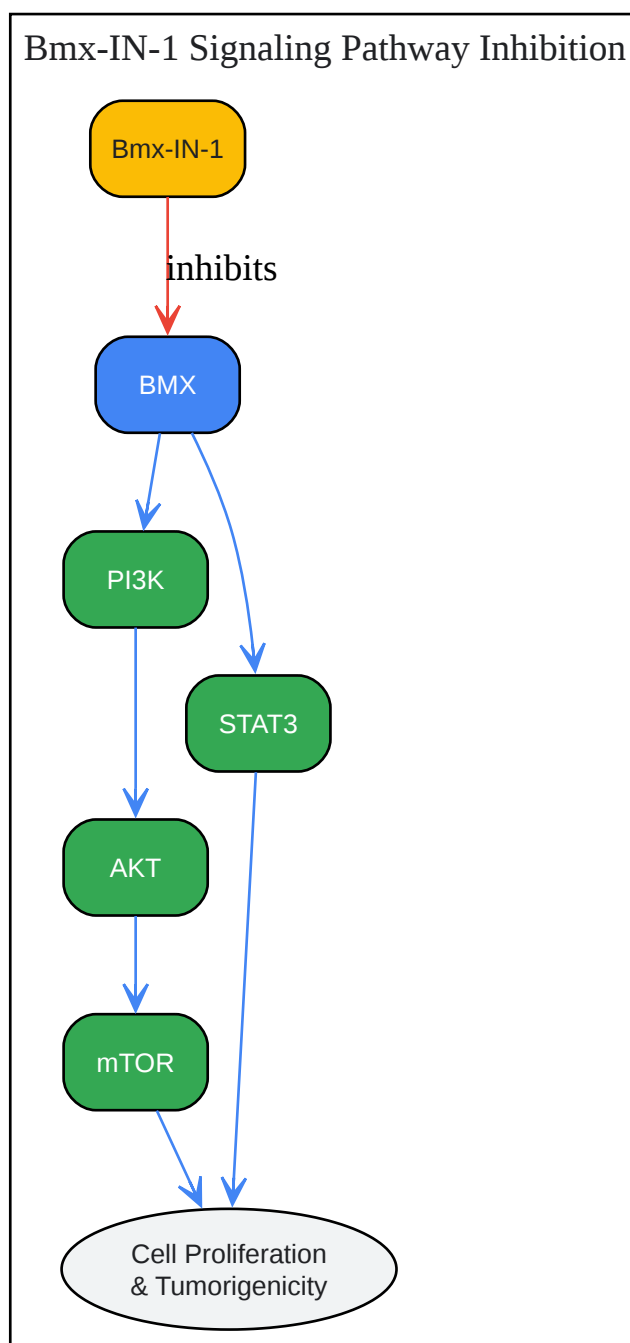
Preparation of Working Solutions

For cell-based assays, the DMSO stock solution should be serially diluted to the final desired concentration in the appropriate cell culture medium. It is crucial to ensure that the final concentration of DMSO in the culture medium is non-toxic to the cells, typically below 0.5%.

Signaling Pathway Inhibition

Bmx-IN-1 is known to inhibit BMX, which in turn can modulate downstream signaling pathways implicated in cell proliferation and survival, such as the PI3K/AKT/mTOR and STAT3 pathways.

[2]

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*Inhibitory action of **Bmx-IN-1** on downstream signaling.*

Safety and Handling

- Wear appropriate personal protective equipment (PPE), including gloves, a lab coat, and safety glasses, when handling **Bmx-IN-1** and DMSO.
- Handle the compound in a well-ventilated area.
- Consult the Safety Data Sheet (SDS) for comprehensive safety information.

Disclaimer: This information is intended for research use only and is not for human or veterinary use. The protocols provided are for guidance and may require optimization for specific experimental conditions.

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